

# Application of 5-Isopropyl-3-methylphenol in flavor and fragrance chemistry

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## Compound of Interest

Compound Name: **5-Isopropyl-3-methylphenol**

Cat. No.: **B155287**

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## Introduction: Unveiling a Niche Phenolic for Sensory Innovation

In the vast palette of molecules available to flavorists and perfumers, phenols represent a class of aromatic compounds renowned for their potent and distinctive sensory characteristics, often described as medicinal, smoky, and spicy. Within this family, **5-Isopropyl-3-methylphenol** (CAS No. 3228-03-3) emerges as a specialty chemical with unique potential.[1][2] Unlike its more ubiquitous isomers, thymol and carvacrol, **5-Isopropyl-3-methylphenol** is less prevalent in nature, making it a valuable tool for synthetic and creative applications.[3][4]

This guide serves as a comprehensive technical resource for researchers and product developers. It moves beyond a simple recitation of properties to provide a Senior Application Scientist's perspective on its practical application, grounded in established chemical principles and analytical validation. We will explore its role not just as a direct sensory contributor but, more critically, as a versatile synthetic intermediate for crafting novel flavor and fragrance ingredients. The structural uniqueness of **5-Isopropyl-3-methylphenol**, with its specific meta-substitution pattern, offers distinct steric and electronic properties that can be exploited to achieve sensory profiles unattainable with other phenolic isomers.

## Physicochemical & Sensory Profile

A thorough understanding of a material's fundamental properties is the bedrock of successful application. **5-Isopropyl-3-methylphenol** is a colorless liquid characterized by a phenolic

framework that imparts woody and spicy aromas. Its solubility in organic solvents and limited aqueous solubility are key considerations for its incorporation into various matrices.

| Property          | Value   | Source(s)                               |
|-------------------|---|---|
| CAS Number        | 3228-03-3   | <a href="#">[1]</a>                     |
| Synonyms          | m-Cymen-5-ol, 3-Isopropyl-5-methylphenol                          | <a href="#">[1]</a>                     |
| Molecular Formula | C <sub>10</sub> H <sub>14</sub> O                                 | <a href="#">[5]</a>                     |
| Molecular Weight  | 150.22 g/mol  | <a href="#">[1]</a> <a href="#">[5]</a> |
| Appearance        | Colorless liquid  |   |
| Sensory Profile   | Woody, Spicy, Phenolic  |   |
| Solubility        | Limited in water; soluble in organic solvents (e.g., ethanol)     |   |
| Storage           | Store at 2-8°C in amber glass, protected from light and oxidation |   |

## Part 1: Application in Fragrance Chemistry

The primary value of **5-Isopropyl-3-methylphenol** in modern perfumery lies in its function as a versatile building block, or synthetic intermediate. While its intrinsic woody-spicy character can be used as a minor modifier, its true potential is unlocked through chemical derivatization, allowing for the creation of novel captive aroma chemicals. The hydroxyl group is a prime reaction site for transformations like etherification and esterification, which can dramatically alter the olfactory profile by increasing molecular weight and modifying polarity.

## Protocol 1: Synthesis of a Novel Woody-Amber Aroma Chemical via Etherification

This protocol details a hypothetical Williamson ether synthesis to convert **5-Isopropyl-3-methylphenol** into a novel ether, potentially shifting its sensory profile from a sharp phenolic to

a softer, more substantive woody-amber character. The choice of an alkylating agent with a branched or cyclic structure is deliberate, aiming to increase molecular complexity and substantivity on the skin.

Objective: To transform the phenolic starting material into a novel fragrance ether (5-(allyloxy)-1-isopropyl-3-methylbenzene) to modify and enhance its olfactory properties.

#### Materials:

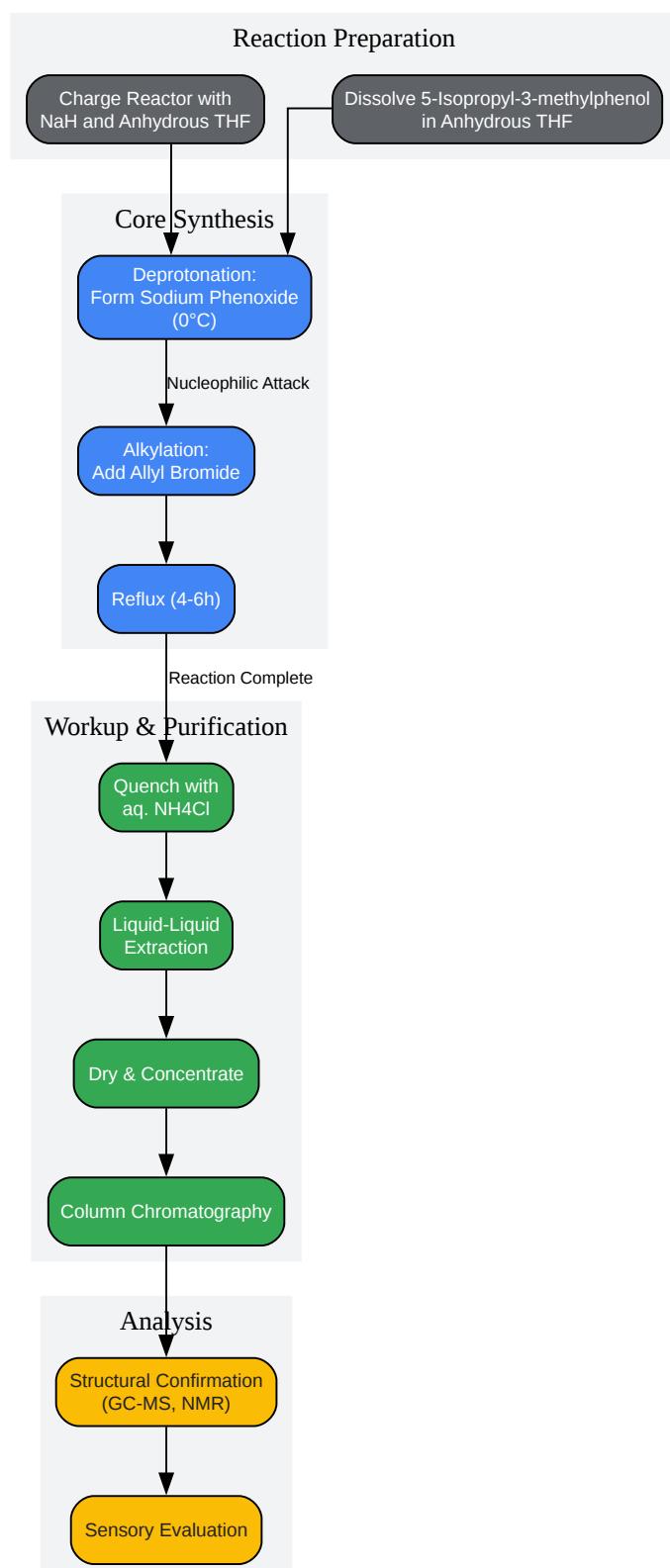
- **5-Isopropyl-3-methylphenol** (98%+ purity)
- Sodium hydride (60% dispersion in mineral oil)
- Allyl bromide
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether
- Magnesium sulfate (anhydrous)
- Rotary evaporator, magnetic stirrer, heating mantle, condenser, dropping funnel, separatory funnel
- Thin Layer Chromatography (TLC) plates (silica gel)

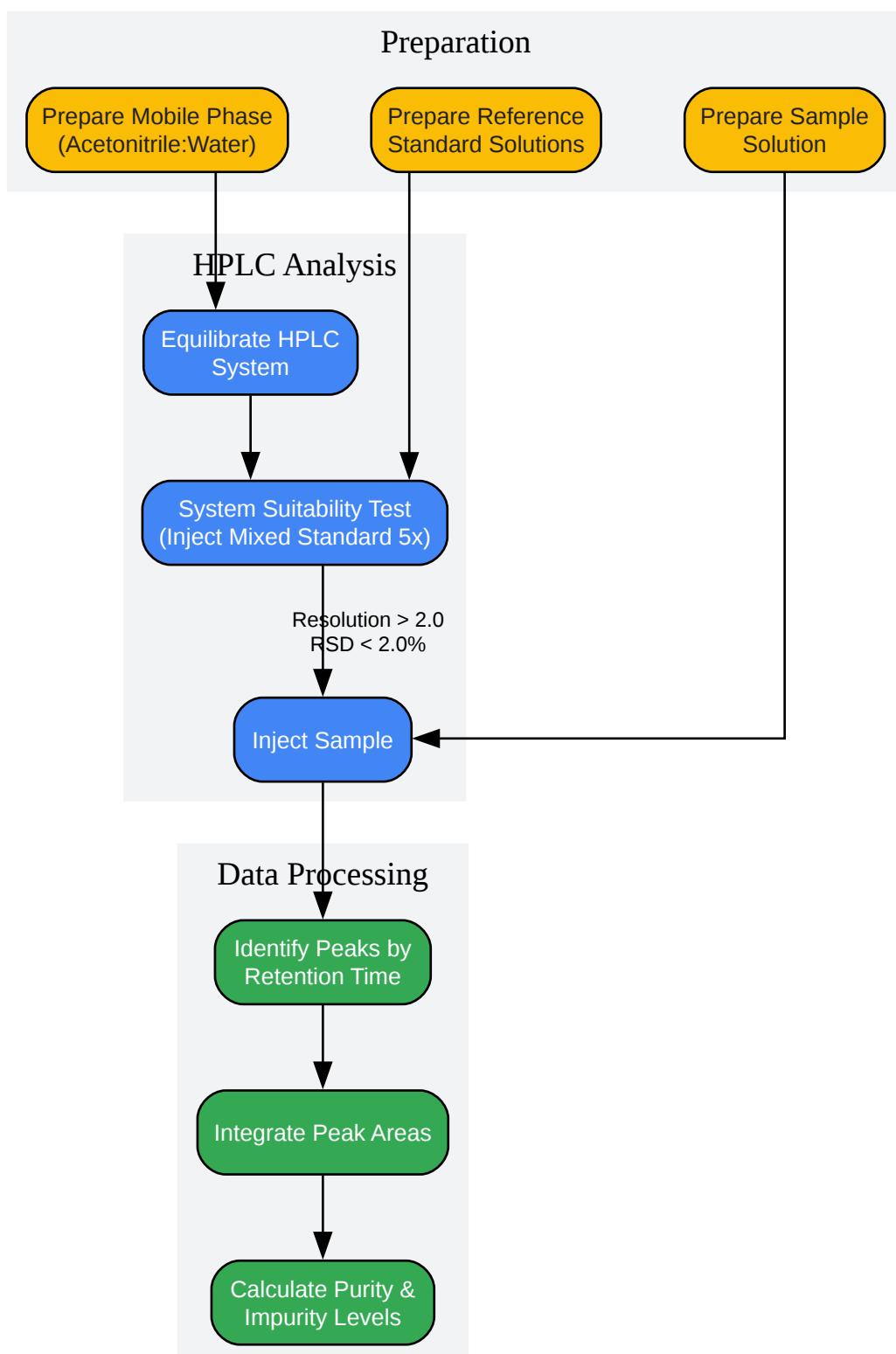
#### Step-by-Step Methodology:

- Reaction Setup: Under an inert atmosphere (e.g., nitrogen), add sodium hydride (1.2 equivalents) to a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, condenser, and dropping funnel. Add anhydrous THF to create a slurry.
- Deprotonation (Alkoxide Formation): Dissolve **5-Isopropyl-3-methylphenol** (1.0 equivalent) in anhydrous THF and add it dropwise to the sodium hydride slurry at 0°C. Causality: This is a classic acid-base reaction. The strongly basic hydride ion deprotonates the acidic phenolic

hydroxyl group to form a sodium phenoxide intermediate. This nucleophilic alkoxide is essential for the subsequent substitution reaction.

- Nucleophilic Substitution (Ether Formation): After stirring for 30 minutes, add allyl bromide (1.1 equivalents) dropwise to the reaction mixture. Allow the reaction to warm to room temperature and then gently reflux for 4-6 hours. Causality: The generated phenoxide attacks the electrophilic carbon of the allyl bromide in an  $S_N2$  reaction, displacing the bromide and forming the desired ether linkage.
- Reaction Monitoring: Monitor the reaction's progress using TLC, comparing the reaction mixture to a spot of the starting material. The disappearance of the starting phenol and the appearance of a new, less polar spot indicates a successful reaction.
- Workup: Cool the reaction to 0°C and cautiously quench by the slow addition of saturated aqueous NH<sub>4</sub>Cl solution to neutralize any remaining sodium hydride.
- Extraction: Transfer the mixture to a separatory funnel and extract three times with diethyl ether. Combine the organic layers. Causality: The desired ether product is significantly more soluble in the organic solvent (diethyl ether) than in the aqueous phase, allowing for its efficient separation from inorganic salts.
- Purification: Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Final Purification: Purify the crude product via column chromatography on silica gel to yield the pure 5-(allyloxy)-1-isopropyl-3-methylbenzene.
- Characterization: Confirm the structure of the final product using analytical techniques such as GC-MS and NMR spectroscopy. Conduct sensory evaluation on a smelling strip at various dilutions in ethanol.



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